

Mass Spectrometry Analysis of 2,5-Dimethyl-2,5-hexanediol: A Technical Guide

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Compound of Interest

Compound Name: 2,5-Dimethyl-2,5-hexanediol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the mass spectrometry analysis of **2,5-Dimethyl-2,5-hexanediol** (C₈H₁₈O₂), a symmetrical aliphatic diol. This document outlines common analytical techniques, presents key mass spectral data, and details the expected fragmentation patterns, offering a valuable resource for researchers in various scientific and drug development fields.

Introduction

2,5-Dimethyl-2,5-hexanediol is a versatile organic compound utilized in various chemical syntheses.^{[1][2][3]} Its characterization is crucial for quality control, reaction monitoring, and metabolic studies. Mass spectrometry, often coupled with gas chromatography (GC-MS), is a powerful analytical tool for the identification and quantification of this analyte. This guide focuses on the electron ionization (EI) mass spectrometry of **2,5-Dimethyl-2,5-hexanediol**, which is a common and effective method for its analysis.

Experimental Protocols

A typical experimental workflow for the GC-MS analysis of **2,5-Dimethyl-2,5-hexanediol** is outlined below. The specific parameters can be adapted based on the instrumentation and analytical requirements.

Sample Preparation

For analysis by GC-MS, **2,5-Dimethyl-2,5-hexanediol** is typically dissolved in a volatile organic solvent such as methanol, ethanol, or acetone. The concentration should be adjusted to be within the linear range of the mass spectrometer's detector.

Gas Chromatography-Mass Spectrometry (GC-MS)

- **Instrumentation:** A gas chromatograph coupled to a mass spectrometer with an electron ionization source is commonly used. An example of a suitable instrument is the HITACHI M-80B.[4]
- **GC Column:** A non-polar capillary column, such as an Optima-5 MS (30 m x 0.25 mm x 0.25 μm), is suitable for the separation.[5]
- **Carrier Gas:** Helium is typically used as the carrier gas.[5]
- **Injection:** A split/splitless injector is used, with the specific split ratio determined by the sample concentration.
- **Oven Temperature Program:** A representative temperature program starts at a low temperature (e.g., 35°C) and is ramped up to a higher temperature (e.g., 250°C) to ensure the elution of the analyte.[5]
- **MS Ionization:** Electron ionization (EI) is performed at a standard energy of 70 eV.[4]
- **Mass Analyzer:** A quadrupole or ion trap mass analyzer is commonly used to scan a mass range that includes the molecular ion and expected fragment ions (e.g., m/z 30-200).

Data Presentation: Mass Spectral Data

The electron ionization mass spectrum of **2,5-Dimethyl-2,5-hexanediol** is characterized by the absence of a prominent molecular ion peak (m/z 146) due to its instability under EI conditions. The spectrum is dominated by fragment ions resulting from alpha-cleavage and dehydration reactions. The major observed ions are summarized in the table below.

m/z	Relative Intensity (%)	Proposed Fragment Ion
43	99.99	[C3H7] ⁺
59	76.11	[C3H7O] ⁺
70	46.10	[C5H10] ⁺
55	28.51	[C4H7] ⁺
113	27.02	[C7H13O] ⁺

Data sourced from MassBank of North America (MoNA) and the NIST Mass Spectrometry Data Center.^[4]

Visualization of Key Processes

Experimental Workflow

The following diagram illustrates the general workflow for the GC-MS analysis of **2,5-Dimethyl-2,5-hexanediol**.

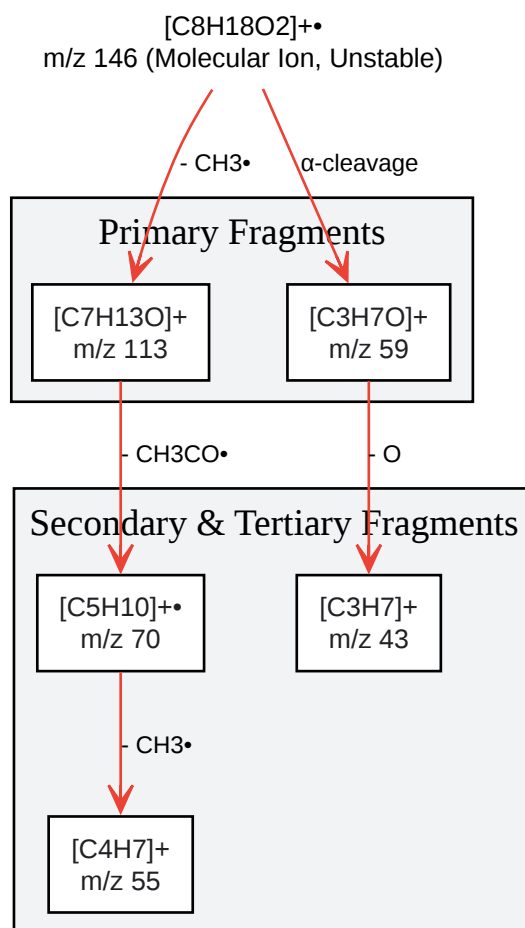


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Caption: General workflow for GC-MS analysis.

Fragmentation Pathway

The fragmentation of **2,5-Dimethyl-2,5-hexanediol** under electron ionization is initiated by the loss of an electron to form a molecular ion, which then undergoes rapid fragmentation. The proposed fragmentation pathway is depicted below.



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Caption: Proposed EI fragmentation pathway.

Conclusion

The mass spectrometry analysis of **2,5-Dimethyl-2,5-hexanediol**, particularly by GC-MS with electron ionization, provides a characteristic fragmentation pattern that allows for its confident identification. The absence of a molecular ion and the presence of prominent fragment ions at m/z 43, 59, and 70 are key identifiers. The experimental protocols and data presented in this guide serve as a foundational resource for researchers and professionals engaged in the analysis of this compound.

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References

- 1. 2,5-Dimethyl-2,5-hexanediol Seven Chongqing Chemdad Co. , Ltd [chemdad.com]
- 2. Buy 2,5-Dimethyl-2,5-hexanediol (EVT-302271) | 110-03-2 [evitachem.com]
- 3. 2,5-Dimethyl-2,5-hexanediol 97 110-03-2 [sigmaaldrich.com]
- 4. 2,5-Dimethyl-2,5-hexanediol | C₈H₁₈O₂ | CID 8031 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2,5-Hexanediol, 2,5-dimethyl- [webbook.nist.gov]
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